

# Application Notes and Protocols for Suzuki-Miyaura Coupling with Substituted Anilines

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## Compound of Interest

Compound Name: 4-Amino-3-nitrophenylboronic acid

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## Introduction

The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds between aryl or vinyl halides/triflates and organoboron compounds. This powerful, palladium-catalyzed reaction is widely utilized in the pharmaceutical and materials science industries due to its mild reaction conditions, broad functional group tolerance, and the commercial availability of a vast array of starting materials. [1][2] The synthesis of substituted biaryl amines, key structural motifs in many biologically active molecules and functional materials, frequently employs this methodology.[3][4]

These application notes provide detailed experimental protocols for the Suzuki-Miyaura coupling of substituted anilines, offering guidance on catalyst selection, reaction conditions, and purification procedures. The protocols are designed to be robust starting points for researchers engaged in the synthesis of complex molecules.

## General Reaction Scheme

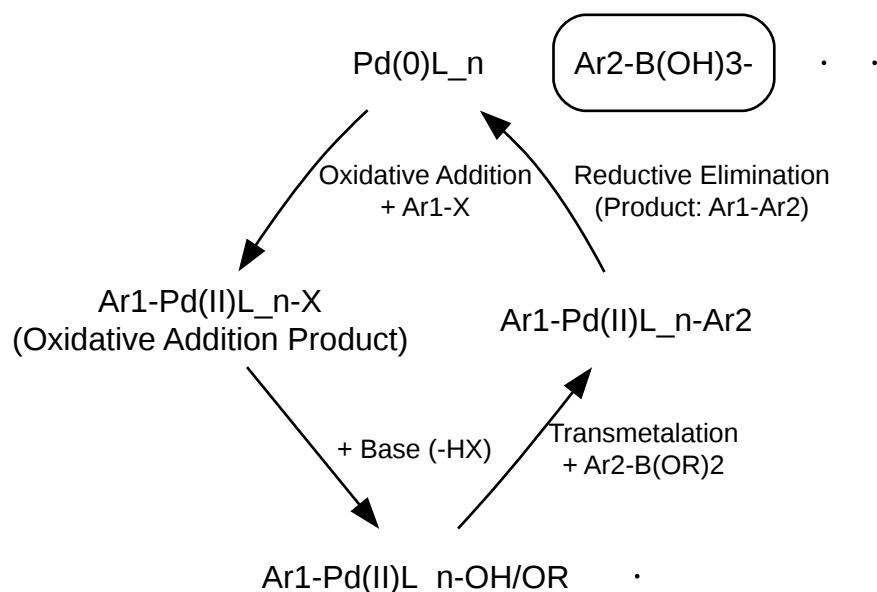
The fundamental transformation in the Suzuki-Miyaura coupling of a substituted aniline involves the reaction of an aniline derivative, typically functionalized with a halide (e.g., Br, I) or a triflate, with an arylboronic acid or its ester in the presence of a palladium catalyst and a base.

Chemical Equation:

Where X = Halide (I, Br, Cl) or Triflate; R = H, Alkyl

## Experimental Workflow

The general workflow for a Suzuki-Miyaura coupling experiment is depicted below. The process begins with the careful preparation of the reaction mixture under an inert atmosphere, followed by heating and monitoring, and concludes with workup and purification of the desired biarylamine product.



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